

The Pivotal Role of Hydroxypivaldehyde in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: **3-Hydroxy-2,2-dimethylpropanal**

Cat. No.: **B7797496**

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Application Note AP-CHEM-2025-01

Introduction

Hydroxypivaldehyde (HPA), systematically known as **3-hydroxy-2,2-dimethylpropanal**, is a versatile C5 building block that is increasingly recognized for its significant role in the synthesis of valuable pharmaceutical intermediates. Produced from the aldol condensation of isobutyraldehyde and formaldehyde, this bifunctional molecule, possessing both a hydroxyl and an aldehyde group, serves as a crucial precursor to key pharmaceutical ingredients, most notably in the production of Vitamin B5. This application note details the synthesis of hydroxypivaldehyde and its subsequent conversion into critical pharmaceutical intermediates, providing comprehensive experimental protocols, quantitative data, and logical workflow diagrams to support researchers, scientists, and drug development professionals.

Key Applications of Hydroxypivaldehyde in Pharmaceutical Synthesis

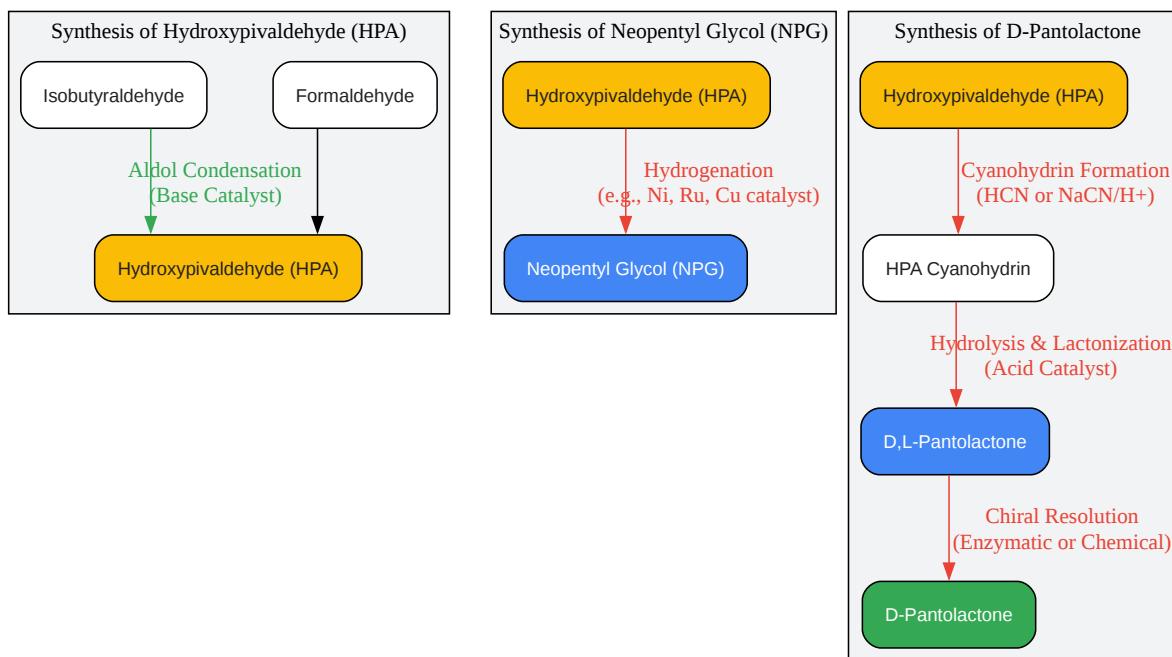
The primary application of hydroxypivaldehyde in the pharmaceutical industry is as a precursor for the synthesis of D-pantolactone, a key chiral intermediate in the industrial production of D-pantothenic acid (Vitamin B5).^{[1][2]} Vitamin B5 is an essential nutrient required for the synthesis of coenzyme A (CoA), a vital molecule in numerous metabolic pathways.

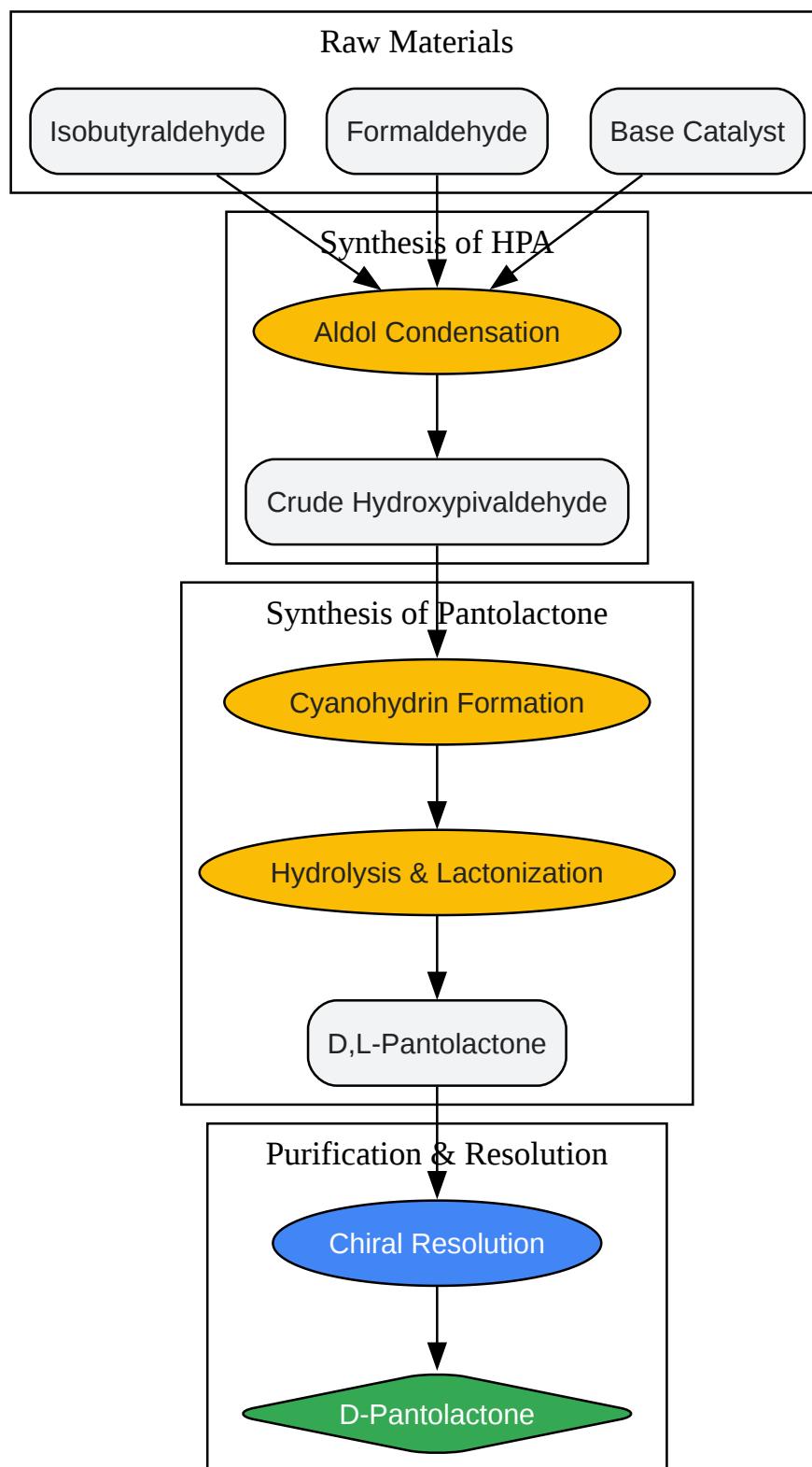
Furthermore, hydroxypivaldehyde is readily converted to neopentyl glycol (NPG) and hydroxypivalic acid, both of which have applications as pharmaceutical intermediates.^{[3][4][5]} ^[6] NPG is utilized in the synthesis of various compounds, and its derivatives are explored for their potential in drug delivery and formulation.^[6] Hydroxypivalic acid serves as a building block in the creation of more complex active pharmaceutical ingredients (APIs).^[3]

Synthesis of Hydroxypivaldehyde and its Intermediates: An Overview

The synthesis of pharmaceutical intermediates from hydroxypivaldehyde is a multi-step process that begins with its formation via a crossed aldol condensation. The subsequent transformations of HPA are highly specific and lead to the desired intermediates with high purity and yield.

Diagram of Synthesis Pathways



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